

Training Requirements for Personnel on an IACUC Protocol: Application Notes and Protocols

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Ensuring that all personnel involved in the care and use of laboratory animals are adequately trained is a cornerstone of a humane and scientifically sound research program. The Institutional Animal Care and Use Committee (IACUC) is tasked with overseeing and ensuring compliance with all applicable regulations and guidelines. This document provides detailed application notes and protocols regarding the training requirements for personnel listed on an IACUC protocol.

Core Training Requirements

All personnel with direct or indirect contact with live vertebrate animals for research, teaching, or testing must complete a comprehensive training program. This program is mandated by federal laws and policies, including the Animal Welfare Act (AWA) and the Public Health Service (PHS) Policy on Humane Care and Use of Laboratory Animals.^{[1][2][3][4]} The training is designed to ensure the ethical and humane treatment of animals and to minimize pain and distress.^{[4][5][6]}

Training is typically structured in a multi-level approach, encompassing foundational knowledge, species-specific information, and protocol-specific procedures.^[2] It is the responsibility of the Principal Investigator (PI) to ensure that all personnel listed on their protocol are adequately trained and that their training is documented.^{[7][8][9]}

Level I: Basic Core Compliance Training

This foundational level is mandatory for all personnel listed on an IACUC protocol, regardless of their role.^{[1][2]} It provides an overview of the ethical and regulatory framework governing animal research.

Key Topics:

- Federal Laws, Regulations, and Guidelines: This includes the Animal Welfare Act and Regulations, the Public Health Service (PHS) Policy, and the Guide for the Care and Use of Laboratory Animals.^{[2][7][10][11]}
- The Three Rs (3Rs): In-depth understanding of the principles of Replacement, Reduction, and Refinement of animal use in research.^[6]
- IACUC Function and Protocol Review: Understanding the role and responsibilities of the IACUC, and the process of protocol submission, review, and approval.^{[4][12]}
- Occupational Health and Safety: This training covers zoonotic diseases, allergies to laboratory animals, and other potential hazards associated with animal research.^{[2][3][13]}
- Reporting Concerns: Procedures for reporting any concerns regarding animal welfare.^[2]
- Ethical Issues and Societal Concerns: Discussion of the ethical considerations surrounding the use of animals in research.^[2]

This training is often delivered through online modules, such as those provided by the Collaborative Institutional Training Initiative (CITI) Program.^{[1][4][5][14]}

Level II: Species-Specific Training

Personnel must receive training specific to the animal species they will be working with.^{[2][5][15]} This training ensures that individuals are knowledgeable about the unique biological and behavioral needs of each species.

Key Topics:

- Biology, Physiology, and Behavior: Understanding the normal biology and behavior of the species.[2][15]
- Proper Handling and Restraint: Techniques for safely and humanely handling and restraining the animals.[2][15]
- Basic Husbandry and Care: Information on appropriate housing, feeding, and environmental enrichment.[16]
- Recognition of Pain and Distress: Ability to identify signs of pain, distress, and illness in the specific species.[15]
- Anesthesia and Analgesia: Species-specific considerations for the use of anesthetics and analgesics.[15]
- Euthanasia: Methods of euthanasia approved for the specific species.[15]

Level III: Procedure-Specific Training and Proficiency Assessment

This level of training focuses on the specific experimental procedures described in the IACUC protocol.[2][3] It is crucial that personnel are not only trained but also demonstrate proficiency in these techniques before performing them independently.[5]

Key Topics:

- Aseptic Surgical Techniques: For all personnel involved in survival surgery, training in aseptic technique is mandatory.[8][16] This includes proper preparation of the animal, the surgeon, and the surgical environment.
- Administration of Substances: Techniques for various routes of administration (e.g., oral gavage, injections).[3]
- Blood Collection: Methods for collecting blood samples.[3]
- Euthanasia Techniques: Hands-on training in the specific methods of euthanasia outlined in the protocol.[5]

- Pre- and Post-procedural Care: Monitoring and care of animals before and after procedures. [\[16\]](#)

Proficiency can be verified by the Principal Investigator, a qualified designee, or veterinary staff. [\[5\]](#) Documentation of this proficiency is essential. [\[9\]](#)

Summary of Training Requirements

Training Level	Target Audience	Core Content	Typical Delivery Method	Frequency
Level I: Basic Core Compliance	All personnel listed on an IACUC protocol.	Animal welfare regulations, the 3Rs, IACUC functions, occupational health and safety, ethics.	Online modules (e.g., CITI). [1] [4] [5]	Initial training with refreshers every 3-4 years. [1] [4] [17]
Level II: Species-Specific	All personnel with direct animal contact.	Biology, handling, care, pain recognition, anesthesia, and euthanasia for the specific species. [2] [15]	Online modules, in-person lectures, and hands-on workshops. [15]	Initial training prior to working with the species.
Level III: Procedure-Specific	Personnel performing the specific techniques.	Detailed methodology of experimental procedures (e.g., surgery, injections, blood collection). [3] [8]	Hands-on training and direct supervision until proficiency is demonstrated. [5] [7]	As needed for new procedures; ongoing proficiency assessment.

Experimental Protocols: Methodologies for Training and Documentation

Protocol 1: Onboarding and Initial Training for New Personnel

- Enrollment in Occupational Health Program: Prior to any animal contact, personnel must enroll in the institution's Occupational Health and Safety Program.[3]
- Completion of Online Core Training: New personnel must complete all required Level I online training modules (e.g., CITI "Working with the IACUC").[4][5]
- Completion of Species-Specific Online Modules: Based on the animal species listed in the protocol, personnel must complete the relevant online species-specific training.[5][17]
- Facility Orientation: A tour of the animal facility is required to familiarize personnel with facility-specific procedures and emergency plans.[5]
- Documentation: All training completion records must be submitted to the IACUC office and kept on file.[7]

Protocol 2: Hands-On Training and Proficiency Assessment

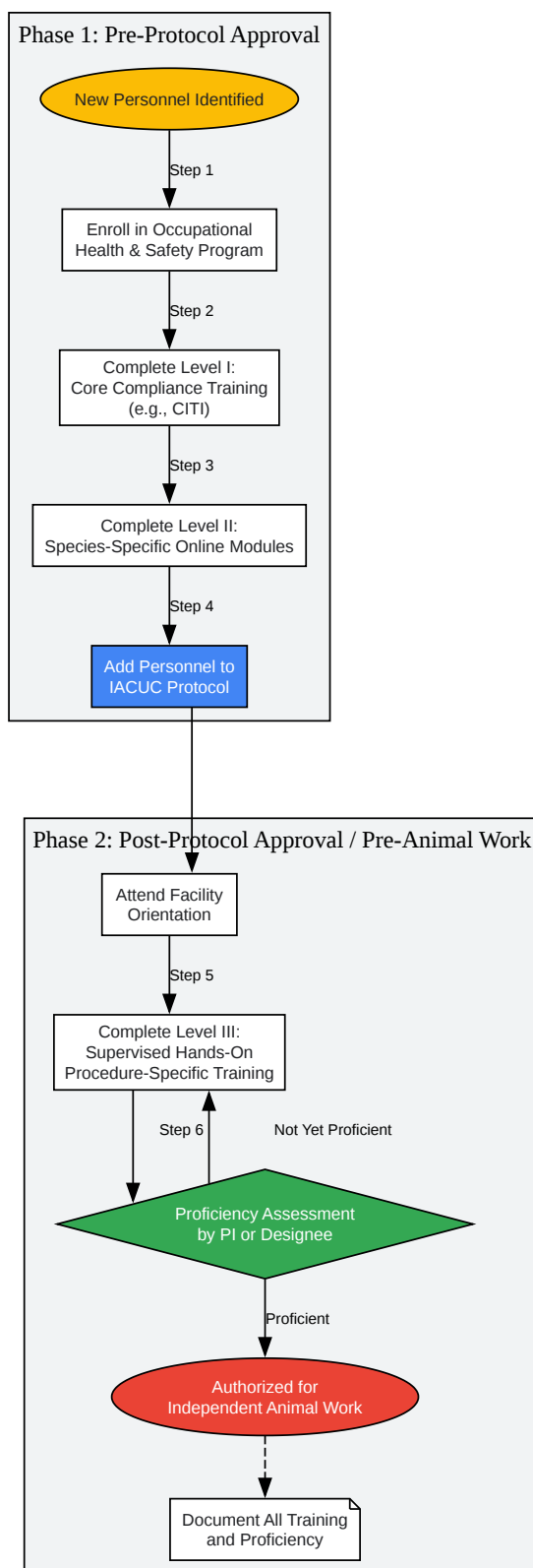
- Supervised Training: All hands-on procedures must initially be performed under the direct supervision of the PI or a qualified and experienced individual.[7]
- Demonstration of Competency: The trainee must demonstrate proficiency in the technique to the satisfaction of the supervisor.
- Proficiency Certification: The PI or supervisor must formally certify the individual's proficiency in writing.[5] This documentation should be maintained in the laboratory's training records.[9]
- Independent Work: Only after proficiency has been certified may the individual perform the procedure independently.[7]
- Ongoing Assessment: The PI is responsible for the ongoing assessment of competency for all personnel.

Protocol 3: Documentation of Training

- Centralized Records: The IACUC office will maintain records of all completed formal training (e.g., CITI courses, facility orientation).[9]
- Laboratory Training Records: The PI must maintain a detailed training log for each person listed on their protocol.[18] This log should document all hands-on training and proficiency assessments for specific procedures.[19]
- Protocol-Specific Training Description: The IACUC protocol application must describe the qualifications and training of all personnel for the specific procedures they will perform.[8]

Visualizing the IACUC Training Workflow

The following diagram illustrates the typical workflow for fulfilling IACUC training requirements.



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